

Mass spec fragmentation pattern of Bz-Gly-Lys-Val-OH interpretation

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Compound of Interest

Compound Name: Bz-Gly-Lys-Val-OH

Cat. No.: B12115728

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Technical Support Center: Bz-Gly-Lys-Val-OH Fragmentation Analysis

Topic: Interpretation of MS/MS Fragmentation Patterns for Benzoyl-Glycyl-Lysyl-Valine (**Bz-Gly-Lys-Val-OH**) Document ID: TS-MS-BZGKV-01 Last Updated: March 03, 2026

Molecule Specifications & Theoretical Masses

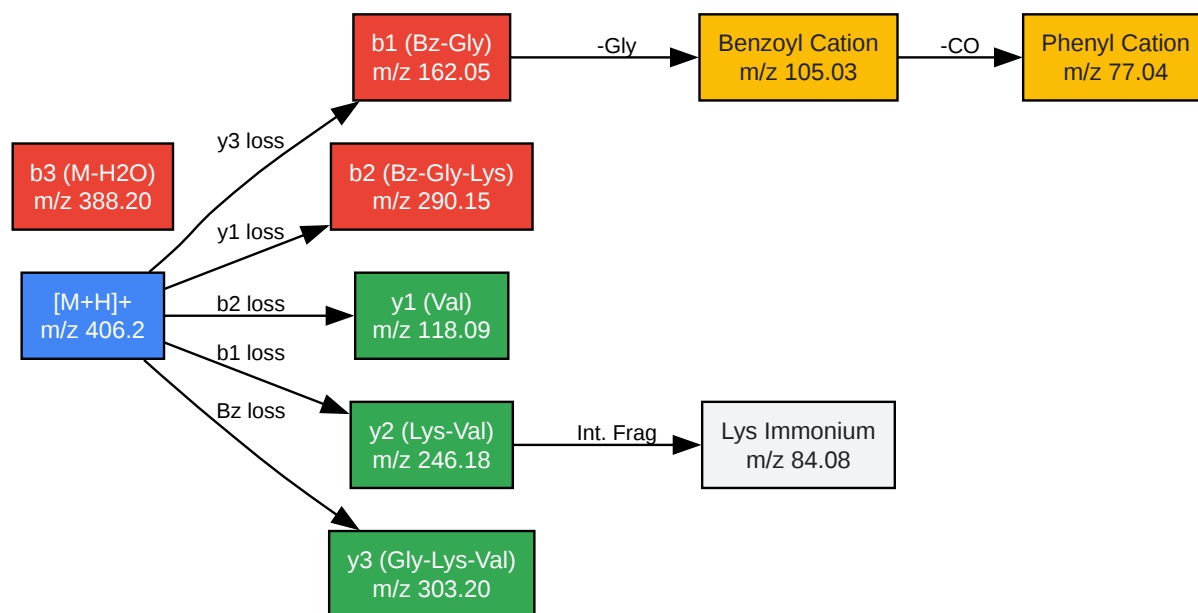
Before troubleshooting spectral anomalies, verify that your theoretical calculations align with the specific chemical structure of the analyte.

Property	Value	Notes
Sequence	Bz-Gly-Lys-Val-OH	N-terminal Benzoyl protection; C-terminal free acid.
Formula	C	Based on monoisotopic masses.
	H	
	N	
	O	
Monoisotopic Mass	405.2138 Da	Neutral molecule.
Precursor Ion [M+H]	406.2211 m/z	Protonated species (ESI+).
Key Residue Masses	Bz (105.03), Gly (57.02), Lys (128.09), Val (99.07)	Residue masses used for series calculation.

Fragmentation Pathway Map

The following diagram illustrates the primary dissociation pathways for [M+H]

. Use this to validate peak assignments in your spectrum.



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Caption: Primary CID fragmentation pathways for **Bz-Gly-Lys-Val-OH**. Red nodes indicate N-terminal b-ions; Green nodes indicate C-terminal y-ions.

Troubleshooting & Interpretation Guide

Issue 1: "I see a dominant peak at m/z 105. Is my peptide degraded?"

Diagnosis: Likely Normal Fragmentation. Explanation: The Benzoyl (Bz) group is highly stable as a cation ([Cngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

H

CO]

).[1] Under Collision-Induced Dissociation (CID), the bond between the benzoyl group and the N-terminal glycine is often the most fragile, especially at higher collision energies.

- Mechanism: The formation of the benzoyl cation (m/z 105.[2]03) is favored due to resonance stabilization of the aromatic ring.

- Confirmation: Look for a secondary fragment at m/z 77.04 (Phenyl cation). This results from the neutral loss of CO (28 Da) from the m/z 105 ion. If you see 105 and 77, it confirms the presence of the Benzoyl cap.^[2]

Issue 2: "The y-ion series is weak or missing."

Diagnosis: Charge sequestration on the N-terminus or "Proximity Effects." Explanation:

- Basic Residue Position: The Lysine (Lys) residue is in the middle. In ESI, protons localize to the most basic sites. If the proton is sequestered on the Lysine side chain (

-amino group), fragmentation efficiency may drop because the "mobile proton" required to catalyze backbone cleavage is immobilized.
- Bz-Effect: The stability of the b1 (162) and b2 (290) ions often dominates the spectrum, suppressing y-ion intensity. Action:
- Check for m/z 246.18 (y2). Since this fragment contains the basic Lysine, it should be the most prominent y-ion if any are visible.
- If y1 (118) is absent, it is because the charge prefers the Lysine-containing fragment (b2) over the Valine fragment.

Issue 3: "I see a peak at m/z 84. What is this?"

Diagnosis: Lysine Immonium Ion. Explanation: This is a diagnostic marker for the presence of Lysine.

- Mechanism: Internal fragmentation of the Lysine residue leads to the structure [H

N=CH-(CH

)

-NH

]

.

- Utility: Presence of m/z 84 confirms the "Lys" component of your sequence, even if the backbone series is incomplete.

Issue 4: "My precursor is m/z 428, not 406."

Diagnosis: Sodium Adduct [M+Na]

. Explanation: Benzoyl groups can increase hydrophobicity, making the molecule "sticky" to salts in the LC system.

- Calculation: $405.21 \text{ (Neutral)} + 22.99 \text{ (Na)} = 428.20$.
- Action: Fragmentation of sodium adducts is often poor and yields different patterns (often dominated by the loss of the Bz group or intact peptide). Reprocess the sample with a cleaner solvent or use a desalting trap.

Detailed Fragment Ion Table

Use this table to assign peaks in your raw data.

Ion Type	Fragment Sequence	Theoretical m/z (Monoisotopic)	Relative Intensity Prediction
Precursor	[M+H]	406.22	Parent
b1	Bz-Gly	162.05	High
b2	Bz-Gly-Lys	290.15	High (Contains Lys)
b3	Bz-Gly-Lys-Val	389.22	Low (Usually loses H2O)
y1	Val-OH	118.09	Low (No basic residue)
y2	Lys-Val-OH	246.18	Medium/High (Contains Lys)
y3	Gly-Lys-Val-OH	303.20	Low
Diagnostic	[Bz]	105.03	Very High (Base Peak)
Diagnostic	[Ph]	77.04	Medium
Immonium	Lys	84.08	Medium
Immonium	Val	72.08	Low

Experimental Protocol: Optimized MS Settings

To obtain the cleanest spectra for this specific peptide, standard proteomics settings may need adjustment due to the small size and Bz-group stability.

Step-by-Step Acquisition Guide

- Ion Source (ESI):
 - Voltage: 3.5 - 4.0 kV.

- Cone Voltage: Keep low (15-20V). High cone voltage will cause "In-Source Fragmentation," stripping the Bz group before the quadrupole, leading to a false precursor at m/z 303 (Gly-Lys-Val).
- Collision Energy (CE):
 - Ramp CE: Do not use a static energy. Small molecules with aromatic caps dissipate energy efficiently.
 - Recommended: Ramp from 15 eV to 35 eV.
 - Why? 15 eV preserves the molecular ion; 35 eV is required to break the peptide backbone bonds (b2/y2) which are stronger than the Bz-Gly bond.
- Isolation Window:
 - Set to 1.0 - 2.0 Da. A wider window may admit isotopic interference if the sample is complex.

References

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